

Application Notes and Protocols for the N-benzylation of 3-Piperidinemethanol

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Compound of Interest

Compound Name: *(1-Benzylpiperidin-3-yl)methanol*

Cat. No.: B1365142

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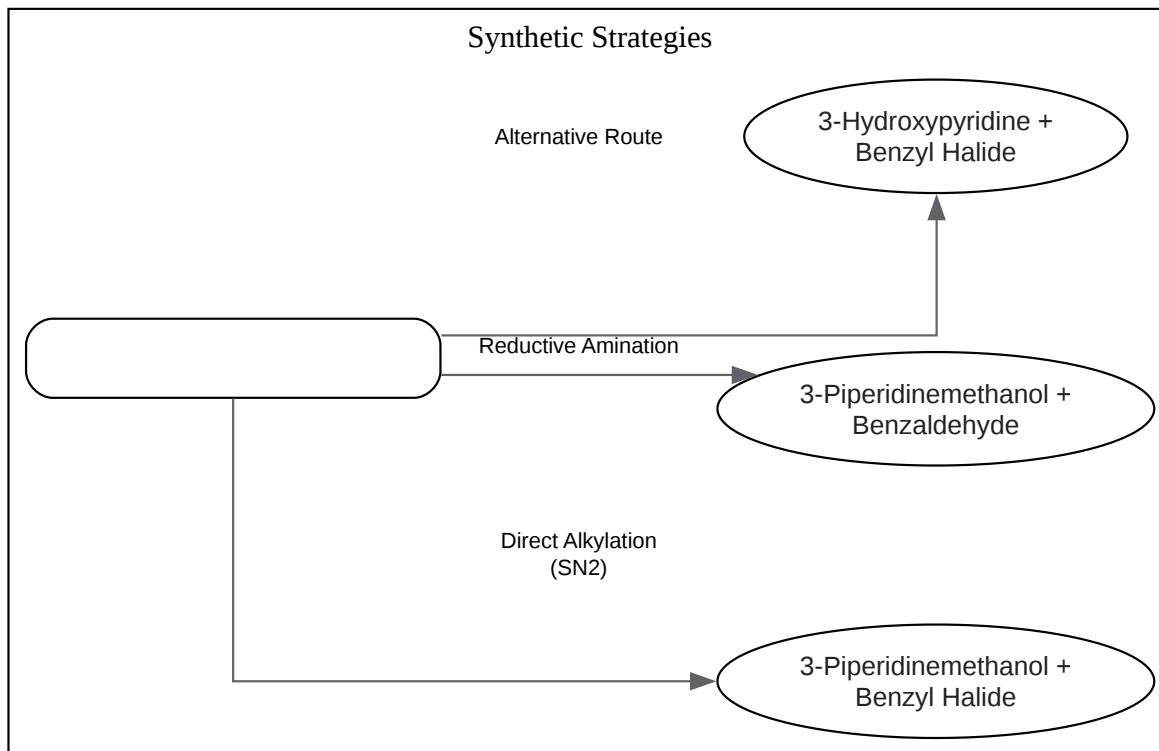
Introduction

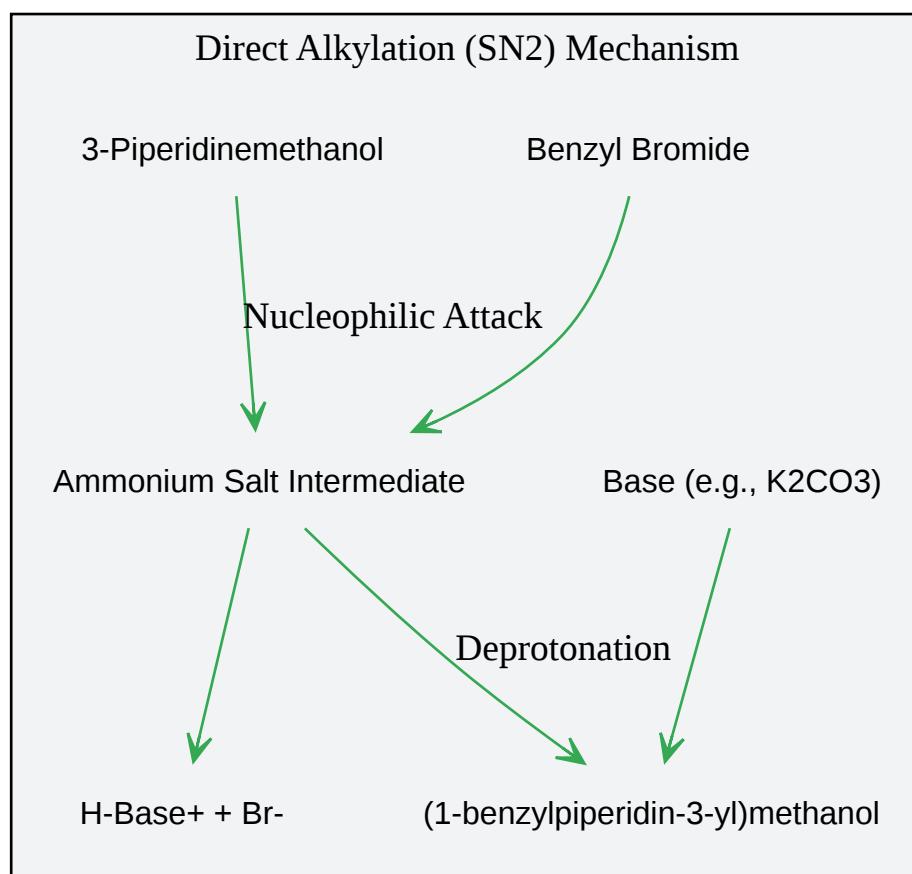
The N-benzylpiperidine scaffold is a privileged structural motif in medicinal chemistry, appearing in a wide array of pharmacologically active compounds.^[1] The benzyl group can participate in crucial cation-π interactions with biological targets, while the piperidine ring offers a versatile three-dimensional framework for further functionalization to optimize efficacy and pharmacokinetic properties.^[1] Consequently, robust and efficient methods for the synthesis of N-benzylpiperidine derivatives, such as **(1-benzylpiperidin-3-yl)methanol**, are of significant interest to researchers in drug discovery and development.

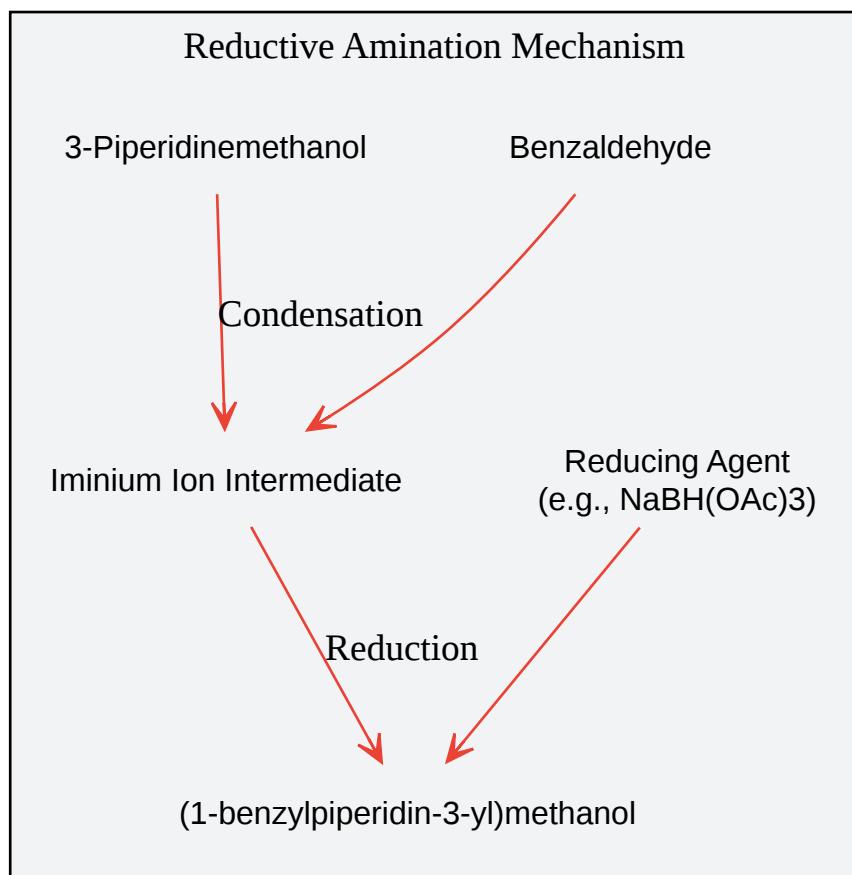
This application note provides detailed protocols for the N-benzylation of 3-piperidinemethanol, a valuable building block in the synthesis of various pharmaceutical agents. Two primary and reliable methods will be discussed in depth: direct alkylation via nucleophilic substitution and reductive amination. Additionally, an alternative synthetic route commencing from 3-hydroxypyridine will be presented.

Strategic Approaches to N-benzylation

The synthesis of **(1-benzylpiperidin-3-yl)methanol** can be approached through several strategic disconnections. The most common methods involve the formation of the C-N bond between the piperidine nitrogen and the benzyl group.







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References

- 1. A kind of synthetic method of n-benzyl-3-hydroxypiperidine - Eureka | Patsnap
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